

Cy5.5 DBCO aggregation issues and solutions

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Compound of Interest

Compound Name: Cy5.5 DBCO

Cat. No.: B15604810

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Technical Support Center: Cy5.5 DBCO

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Cy5.5 DBCO**. The information is presented in a question-and-answer format to directly address common issues, particularly those related to aggregation.

Troubleshooting Guide

Q1: I am observing a lower-than-expected fluorescence signal in my sample. Could this be due to **Cy5.5 DBCO** aggregation?

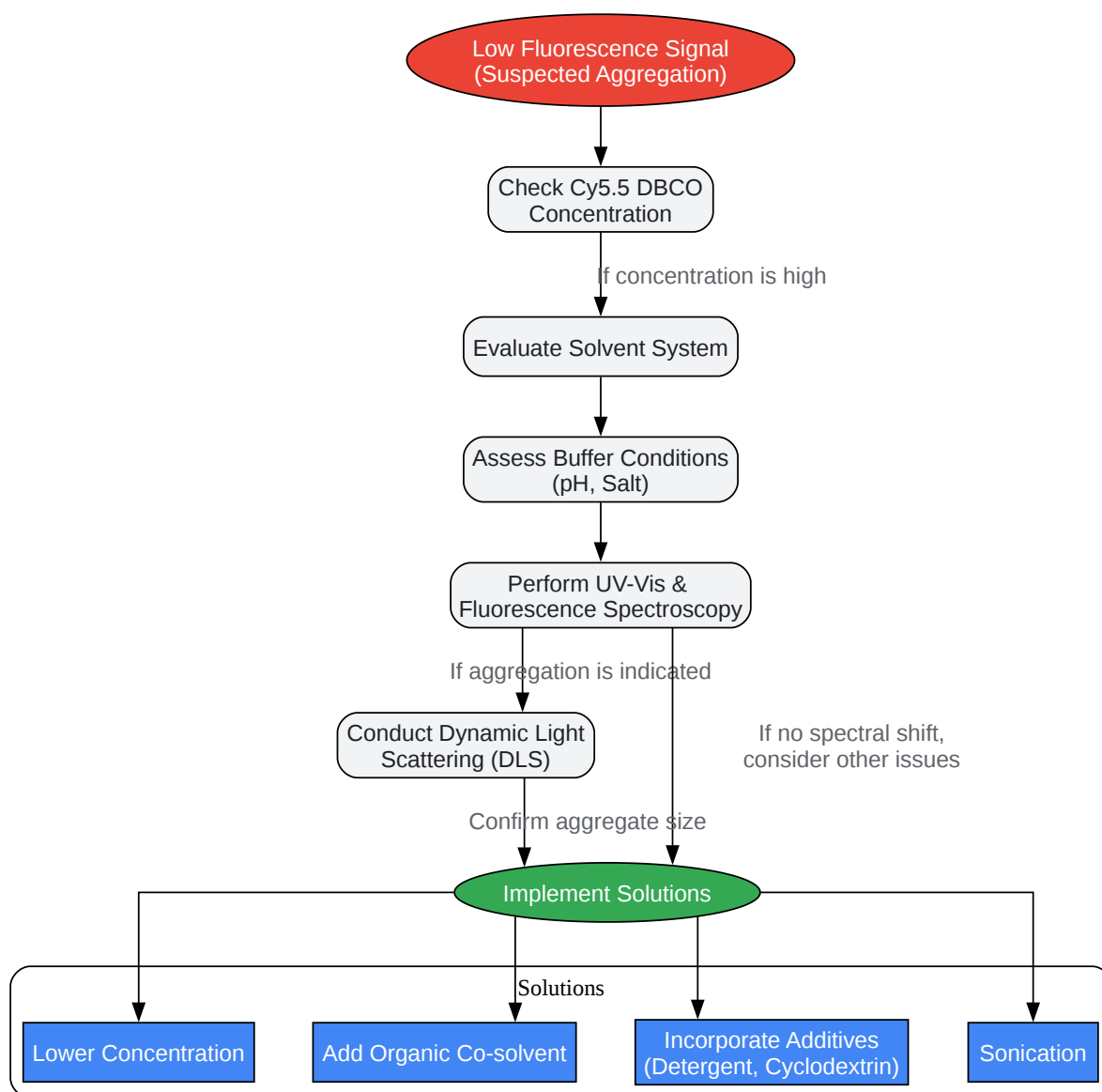
Yes, aggregation is a common cause of reduced fluorescence for cyanine dyes like Cy5.5. When **Cy5.5 DBCO** molecules aggregate, they can form H-aggregates, which are known to have quenched fluorescence. This phenomenon is often concentration-dependent and can be influenced by the experimental buffer conditions.

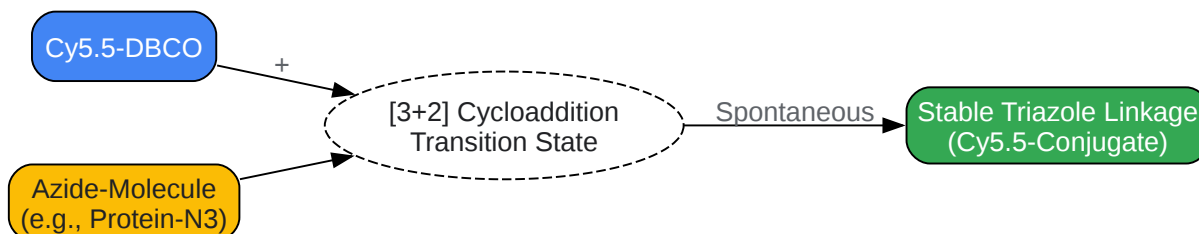
Indicators of Aggregation:

- Visual Precipitation: You may see a visible precipitate in your stock solution or reaction mixture.

- **Spectral Changes:** A blue-shift in the absorbance maximum of the dye is a hallmark of H-aggregate formation. The monomeric form of Cy5.5 has an absorbance maximum around 678 nm, while aggregates may absorb at shorter wavelengths.
- **Fluorescence Quenching:** A significant decrease in fluorescence intensity compared to a dilute, non-aggregated control.

Troubleshooting Workflow for Aggregation Issues





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